

Unraveling the Architecture of a Key Chiral Building Block: The Prelog-Djerassi Lactone

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

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A deep dive into the classical structure elucidation of the **Prelog-Djerassi lactone**, a foundational chiral synthon in natural product synthesis, revealing the chemical logic and experimental rigor that defined a landmark achievement in organic chemistry.

The **Prelog-Djerassi lactone**, a seemingly simple substituted γ -lactone, holds a significant place in the history of organic chemistry. Its structure, first unraveled in the mid-1950s through meticulous chemical degradation of the macrolide antibiotic methymycin, became a benchmark for stereocontrolled synthesis and a critical building block for the total synthesis of numerous complex natural products. This technical guide provides an in-depth exploration of the original structure elucidation, detailing the key experiments, the logic of the deductions, and the data that led to the definitive assignment of its intricate stereochemistry.

The Genesis: Degradation of a Macrolide Antibiotic

The story of the **Prelog-Djerassi lactone** begins with the investigation of methymycin, a 12-membered macrolide antibiotic. In a seminal 1956 paper, Carl Djerassi and his collaborator J. A. Zderic reported the degradation of methynolide, the aglycone of methymycin, into smaller, more readily identifiable fragments. A parallel investigation by Vladimir Prelog's group on the

related macrolide narbomycin also yielded the same key lactonic acid. This convergence of findings from two independent lines of research lent significant weight to the proposed structure.

The central experimental sequence that cleaved the macrocyclic ring of methynolide to yield the **Prelog-Djerassi lactone** was a multi-step degradation process.

Experimental Protocol: Degradation of Methynolide

The classical degradation of methynolide to the **Prelog-Djerassi lactone** involved a three-main-step process:

- **Ozonolysis of Methynolide:** The unsaturated macrolide aglycone, methynolide, was subjected to ozonolysis to cleave the carbon-carbon double bond within the ring.
 - **Procedure:** A solution of methynolide in an inert solvent, typically chloroform or ethyl acetate, was cooled to a low temperature (e.g., -78 °C). A stream of ozone gas was then bubbled through the solution until the characteristic blue color of ozone persisted, indicating complete consumption of the alkene. The excess ozone was then removed by bubbling a stream of an inert gas, such as nitrogen, through the solution.
- **Oxidative Work-up of the Ozonide:** The resulting ozonide intermediate was then oxidatively cleaved to convert the newly formed carbonyl groups into carboxylic acids.
 - **Procedure:** The cold solution containing the ozonide was treated with an oxidizing agent, most commonly hydrogen peroxide in the presence of a catalytic amount of acid. This step converted the aldehyde and ketone functionalities, formed from the ozonolysis, into their corresponding carboxylic acids, resulting in a dicarboxylic acid intermediate.
- **Lactonization:** The final step involved the spontaneous or acid-catalyzed intramolecular esterification (lactonization) of the resulting hydroxy-dicarboxylic acid to form the stable γ -lactone, the **Prelog-Djerassi lactone**.
 - **Procedure:** Following the oxidative work-up, the reaction mixture was typically acidified and warmed. This promoted the cyclization of the γ -hydroxy acid moiety within the dicarboxylic acid intermediate to form the thermodynamically favored five-membered

lactone ring. The **Prelog-Djerassi lactone** could then be isolated and purified by crystallization.

Piecing the Puzzle: The Logic of Structure Elucidation

The isolation of the **Prelog-Djerassi lactone** was a critical breakthrough. By determining the structure of this C8 fragment, the researchers could deduce a significant portion of the parent macrolide's architecture. The elucidation of the lactone's own structure relied on a combination of elemental analysis, functional group tests, and the spectroscopic techniques available at the time, primarily infrared (IR) spectroscopy.

The logical progression of the structure determination can be visualized as follows:

Figure 1. Logical workflow of the degradation of methynolide to the **Prelog-Djerassi lactone**.

Quantitative Data and Characterization

The characterization of the **Prelog-Djerassi lactone** in the 1950s relied on classical methods. Modern spectroscopic techniques have since provided a much more detailed picture of its structure. The following tables summarize both the classical and modern quantitative data for the **Prelog-Djerassi lactone**.

Table 1: Physicochemical Properties of **Prelog-Djerassi Lactone**

Property	Reported Value
Molecular Formula	C ₁₀ H ₁₆ O ₄
Molecular Weight	200.23 g/mol
Melting Point	124-125 °C
Specific Rotation ([α] _D)	+33° (c 0.797, CHCl ₃)

Table 2: Spectroscopic Data for **Prelog-Djerassi Lactone Methyl Ester**

Technique	Key Observations
Infrared (IR)	~1745 cm ⁻¹ (lactone C=O stretch), ~1190, 1100, 1000 cm ⁻¹ (C-O stretches)
¹ H NMR (CDCl ₃)	δ 4.54 (1H, dd), other complex multiplets
Mass Spectrometry (MS)	m/z 214 (M ⁺), 183, 144, 127, 113, 99, 43

Note: The spectroscopic data presented is for the methyl ester derivative, which was often used for characterization.

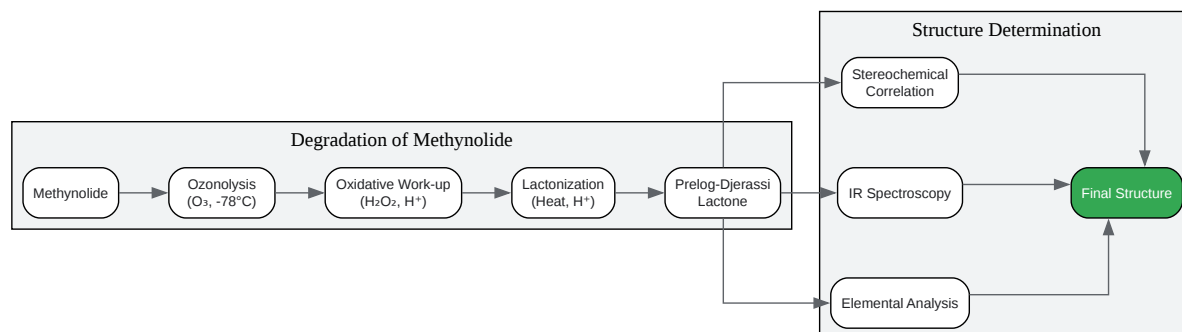
The Stereochemical Challenge

The final and most challenging aspect of the structure elucidation was the determination of the relative and absolute stereochemistry of the four contiguous chiral centers. This was initially inferred through a series of elegant chemical correlations and the application of conformational analysis principles, such as the Hudson-Klyne lactone rule. The definitive absolute configuration was later confirmed through X-ray crystallography of a derivative and by total synthesis from starting materials of known stereochemistry.

The elucidation of the **Prelog-Djerassi lactone**'s structure stands as a testament to the power of classical organic chemistry. The combination of systematic degradation, logical deduction, and the available analytical techniques of the era allowed for the complete structural and stereochemical assignment of this important chiral molecule, paving the way for its widespread use in the synthesis of complex natural products.

Experimental Workflow Visualization

The overall experimental workflow for the classical structure elucidation can be summarized in the following diagram:



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Figure 2. Experimental workflow for the structure elucidation of the **Prelog-Djerassi lactone**.

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